

Friedelin Content in Different Plant Species

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Friedelin

CAS No.: 559-74-0

Cat. No.: S528492

Get Quote

The table below summarizes key plant sources of **friedelin**, the plant parts used for its extraction, and the solvents employed, based on recent scientific literature.

Plant Species	Family	Plant Part	Solvent Used for Extraction	Key Findings/Content
Cannabis sativa L. (Hemp) [1]	Cannabaceae	Roots	Ethanol (EtOH) and n-hexane	Hairy root cultures treated with 75 μ M salicylic acid yielded 0.963 mg/g DW of friedelin.
Azima tetracantha Lam. [2]	Salvadoraceae	Leaves	Hexane	Identified as a source of friedelin.
Maytenus ilicifolia [2]	Celastraceae	Leaves	Hexane:Ethyl Acetate (8:2, v/v)	Identified as a source of friedelin.
Quercus cerris [2]	Fagaceae	Cork and/or stem barks	Methanol, Ethanol, Dichloromethane, Petroleum Ether	A significant natural source, often found in cork tissues.
Salix tetrasperma [2]	Salicaceae	Cork and/or	80% Aqueous Methanol	Identified as a source of friedelin.

Plant Species	Family	Plant Part	Solvent Used for Extraction	Key Findings/Content
		stem barks		
Pterocarpus erinaceus [2]	Fabaceae	Cork and/or stem barks	Dichloromethane and Methanol (1:1, v/v)	Identified as a source of friedelin.
Putranjiva roxburghii [2]	Euphorbiaceae	Cork and/or stem barks	Chloroform	Identified as a source of friedelin.
Garcinia prainiana [2]	Clusiaceae	Cork and/or stem barks	n-hexane	Identified as a source of friedelin.
Terminalia avicennioides [2]	Combretaceae	Cork and/or stem barks	Petroleum Ether, Ethyl Acetate, Chloroform, Methanol	Identified as a source of friedelin.
Euphorbia tirucalli [2]	Euphorbiaceae	Whole Plant	Hexane and Aqueous	Identified as a source of friedelin.

Experimental Protocols for Friedelin Analysis

To ensure the reproducibility of data, here are the detailed methodologies from key studies.

Hairy Root Culture and Elicitation in *Cannabis sativa* [1]

This protocol demonstrates a biotechnological approach to enhance **friedelin** production.

- **Hairy Root Induction:** Hairy roots were induced by infecting petiole explants of *C. sativa* with *Rhizobium rhizogenes* (ATCC 43057). The explants were co-cultured in the dark, and resulting hairy roots were cultured in auxin-free Gamborg B-5 medium.
- **Elicitation:** Established hairy root cultures were treated with **75 μ M salicylic acid** to stimulate triterpenoid production.
- **Extraction:** The study does not detail the extraction solvent for the final quantification, but initial identification of **friedelin** in roots used **EtOH and n-hexane**.
- **Quantification:** **Friedelin** content was determined using **high-performance liquid chromatography (HPLC)**. The results showed that elicited hairy roots produced **0.963 mg of friedelin per gram of dry weight**.

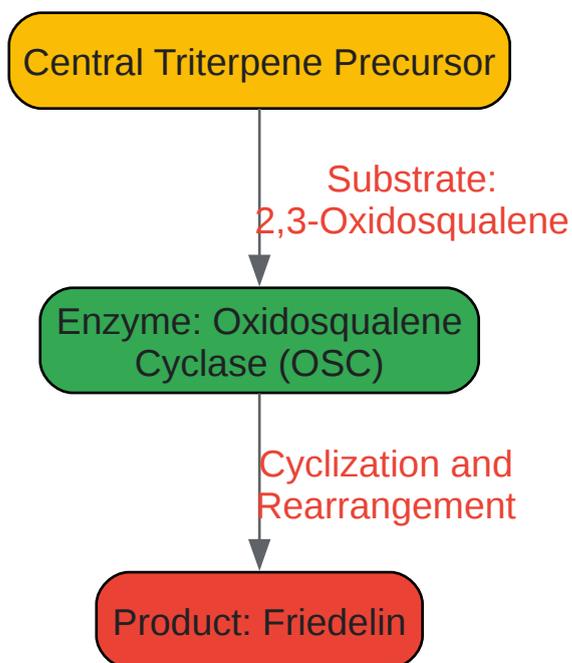
General Extraction and Isolation Methods [2]

Across various studies, **friedelin** is typically isolated using the following workflow:

- **Extraction:** Plant material is dried, powdered, and subjected to extraction using organic solvents. Common solvents include **hexane, chloroform, dichloromethane, ethyl acetate, and methanol**. Sequential extraction with solvents of increasing polarity is often used.
- **Isolation and Purification:** The crude extract is fractionated using techniques like **column chromatography** and **thin-layer chromatography (TLC)** to isolate **friedelin**.
- **Identification and Quantification:** The purified compound is identified using **mass spectrometry (MS)** and nuclear magnetic resonance (NMR) spectroscopy. Quantification can be achieved by coupling separation techniques like **gas chromatography (GC)** or **high-performance liquid chromatography (HPLC)** with mass spectrometry or evaporative light scattering detectors (ELSD).

Biosynthetic Pathway of Friedelin

Friedelin is a pentacyclic triterpene derived from the universal triterpene precursor, **2,3-oxidosqualene**. The cyclization and rearrangement of this precursor are catalyzed by enzymes known as **oxidosqualene cyclases (OSCs)**, which are responsible for the vast diversity of triterpene scaffolds in plants [3]. The following diagram illustrates this key biosynthetic step.



[Click to download full resolution via product page](#)

The diagram highlights that the diversity of triterpenes like **friedelin** stems from variations in the OSC enzymes present in different plant species [3] [4]. Research shows that even a **single amino acid change** in the OSC enzyme can alter its product profile, explaining why some plants produce **friedelin** while others produce triterpenes like β -amyrin or lupeol [4].

Key Insights for Researchers

- **Biotechnological Production:** The use of **elicited hairy root cultures** presents a promising and sustainable alternative to field cultivation for producing **friedelin**, offering higher yields and controlled conditions [1].
- **Source Selection:** **Cork tissues and stem barks** are consistently rich sources of **friedelin**, as seen in families like Fagaceae and Celastraceae [2].
- **Biosynthetic Engineering:** The discovery of the **key amino acid residues** governing OSC product specificity opens avenues for engineering **friedelin** production in heterologous systems like yeast [2] [4].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Elicitation enhances the production of friedelin and ... [frontiersin.org]
2. Friedelin: Structure, Biosynthesis, Extraction, and Its ... [pmc.ncbi.nlm.nih.gov]
3. Large-scale mining of plant genomes unlocks the diversity ... [nature.com]
4. The triterpenoid saponin content difference is associated with ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Friedelin Content in Different Plant Species]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b528492#friedelin-content-different-plant-species>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com